

# Basic Blue 54 chemical structure and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Basic Blue 54

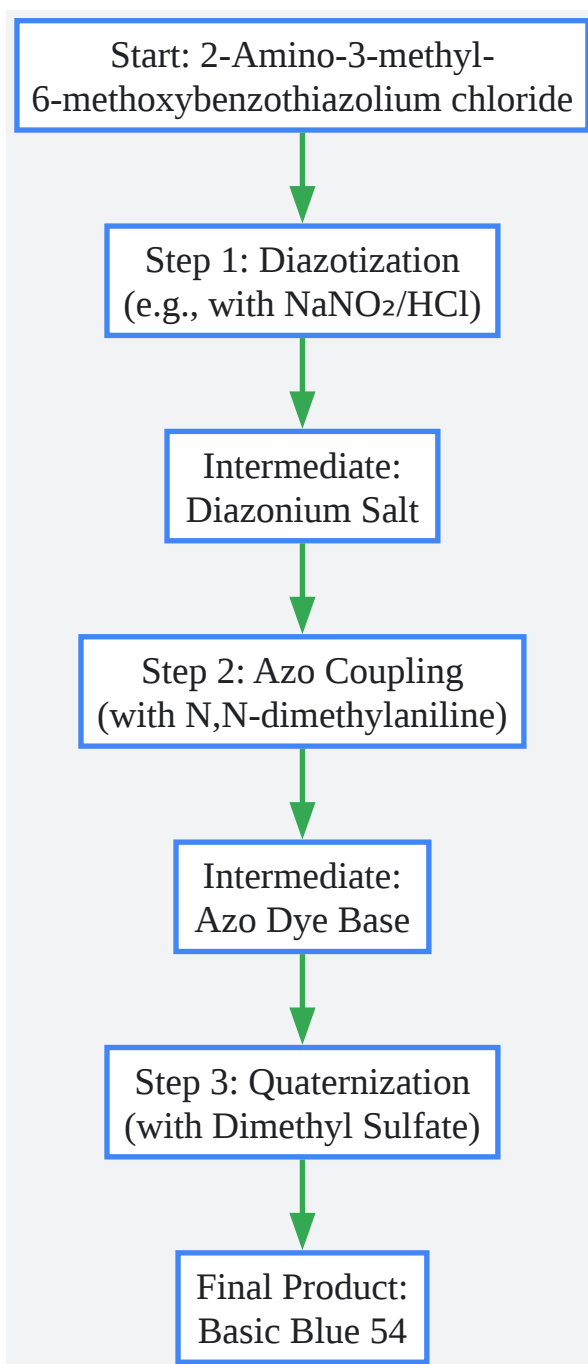
Cat. No.: B078339

[Get Quote](#)

## Chemical Structure and Identification

Basic Blue 54 is an organic compound identified by CAS Number 15000-59-6.<sup>[1][2][3][4][5]</sup> The molecule consists of a cationic benzothiazolium-based azo structure with a methyl sulfate counter-ion. The core structure features a 2-[[4-(dimethylamino)phenyl]azo]-6-methoxy-3-methylbenzothiazolium cation.<sup>[5][6]</sup>

The molecular formula of the complete salt is C<sub>18</sub>H<sub>22</sub>N<sub>4</sub>O<sub>5</sub>S<sub>2</sub>, and its molecular weight is 438.52 g/mol.<sup>[1][2][3][4][5]</sup> The cationic portion of the molecule alone has a formula of C<sub>17</sub>H<sub>19</sub>N<sub>4</sub>OS<sup>+</sup> and a molecular weight of 327.424 g/mol.<sup>[7][8]</sup>



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. Basic blue 54 | 15000-59-6 | FB179781 | Biosynth [biosynth.com]
- 3. Basic Blue 54|Cationic Blue 2RL|CAS No:15000-59-6 - Basic dye [chinainterdyes.com]
- 4. Basic Blue 54 Dyes High-Quality Industrial Dye at Best Price [dyestuff.co.in]
- 5. chemwhat.com [chemwhat.com]
- 6. 15000-59-6 CAS MSDS (Basic Blue 54) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 7. C.I. Basic Blue 54 | C17H19N4OS+ | CID 147317 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Basic Blue 54 | CAS#:15000-59-6 | Chemsrce [chemsrc.com]
- To cite this document: BenchChem. [Basic Blue 54 chemical structure and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078339#basic-blue-54-chemical-structure-and-formula]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)